

Application Notes and Protocols for 2-(2-benzyloxyethoxy)ethyl chloride

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Compound of Interest

Compound Name: 2-(2-Benzyloxyethoxy)ethyl chloride

Cat. No.: B3055380

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Disclaimer: These guidelines have been compiled from safety data for structurally similar compounds due to the absence of a dedicated Safety Data Sheet (SDS) for **2-(2-benzyloxyethoxy)ethyl chloride**. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment before handling this chemical and consult with their institution's Environmental Health and Safety (EHS) department.

Chemical and Physical Properties

2-(2-benzyloxyethoxy)ethyl chloride is a chemical compound with the molecular formula C₁₁H₁₅ClO₂.^[1] It is also known by the synonym (2-(2-Chloroethoxy)ethoxymethyl)benzene. While specific experimental data for this compound is limited, the properties of structurally related compounds suggest it is a liquid at room temperature.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ ClO ₂	^[1]
Molecular Weight	214.69 g/mol	Inferred from formula
Appearance	Colorless to pale yellow liquid	Based on similar compounds like Benzyl 2-Chloroethyl Ether ^[2]

Hazard Identification and Safety Precautions

Based on data for analogous chlorinated and ether compounds, **2-(2-benzyloxyethoxy)ethyl chloride** should be handled as a hazardous substance. Potential hazards include skin and eye irritation, and it may be harmful if swallowed or inhaled.

Table 2: Hazard Summary and Recommended Precautions

Hazard	Description	Recommended Precautions
Skin Irritation	May cause skin irritation upon contact.	Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and full-length pants.
Eye Irritation	May cause serious eye irritation or damage.	Wear safety glasses with side shields or chemical goggles.[3]
Inhalation	Vapors may be harmful if inhaled, potentially causing respiratory tract irritation.	Handle in a well-ventilated area, preferably within a chemical fume hood.[4]
Ingestion	Harmful if swallowed.	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.
Flammability	While not highly flammable, may burn if exposed to high temperatures or ignition sources.	Keep away from open flames, sparks, and hot surfaces.[5]

Personal Protective Equipment (PPE)

A comprehensive list of necessary PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes.

- Respiratory Protection: If working outside of a fume hood or if vapors are expected, use a NIOSH-approved respirator with an organic vapor cartridge.[\[3\]](#)

Experimental Protocols

Handling Protocol

- Preparation: Before handling, ensure the work area is clean and uncluttered. Verify that a chemical fume hood is operational and that all necessary PPE is readily available. An emergency eyewash station and safety shower should be accessible.
- Chemical Transfer:
 - Conduct all transfers of **2-(2-benzyloxyethoxy)ethyl chloride** inside a certified chemical fume hood to minimize inhalation exposure.
 - Use a clean, dry glass syringe or pipette for transferring small volumes.
 - For larger volumes, use a graduated cylinder or a dispensing pump made of compatible materials.
 - Avoid splashing. Pour liquids slowly and carefully.
- During Use:
 - Keep containers tightly closed when not in use to prevent the escape of vapors.[\[4\]](#)
 - Avoid contact with skin and eyes. If contact occurs, follow the first aid measures outlined in Section 5.0.
 - Do not heat the compound near incompatible materials.

Storage Protocol

- Container: Store in the original, tightly sealed container. Ensure the container is properly labeled with the chemical name and hazard information.
- Storage Conditions:

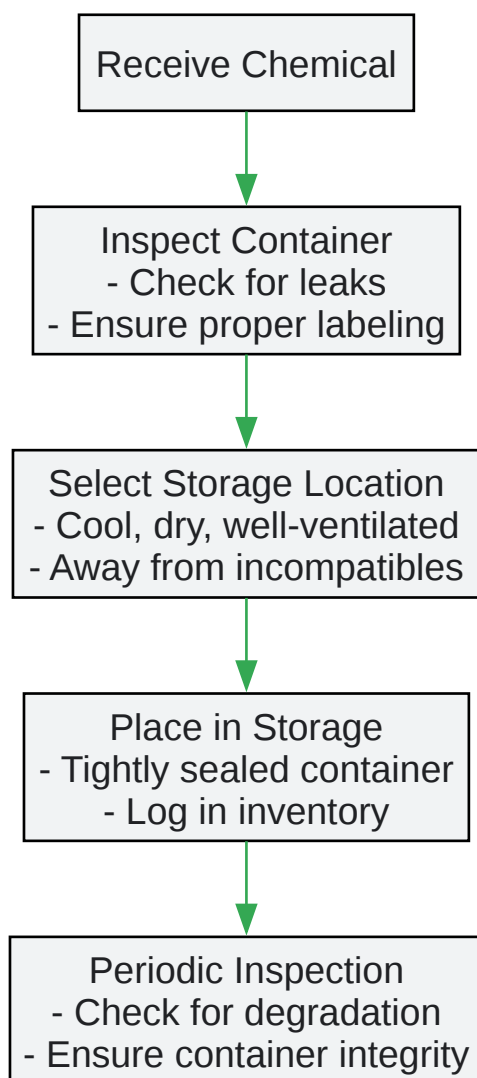
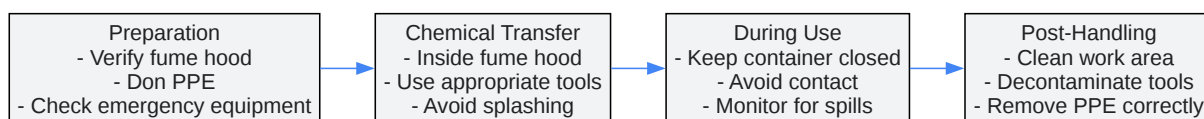
- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep away from direct sunlight and sources of heat or ignition.[4]
- Do not store with incompatible materials such as strong oxidizing agents, strong acids, or strong bases.[6]
- Segregation: Store separately from flammable materials and reactive chemicals.

Spill and Waste Disposal Protocol

- Small Spills (inside a fume hood):
 - Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.
 - Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent (e.g., acetone), followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's EHS department and follow their emergency procedures.
 - Do not attempt to clean up a large spill without proper training and equipment.
- Waste Disposal:
 - Dispose of all waste materials (including empty containers) in accordance with local, state, and federal regulations.
 - Do not pour chemical waste down the drain.
 - Collect all waste in a designated, properly labeled hazardous waste container.

Visualized Workflows

The following diagrams illustrate the key workflows for handling and storing **2-(2-benzyloxyethoxy)ethyl chloride**.



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